

Preparation of Aprotinin Stock Solution: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Aprotinin

Cat. No.: B3434871

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Aprotinin, a serine protease inhibitor, is a crucial reagent in various biological assays and experimental setups, primarily to prevent protein degradation by inhibiting the activity of proteases such as trypsin, chymotrypsin, and plasmin.[1][2] Proper preparation and storage of **aprotinin** stock solutions are critical for maintaining its inhibitory activity and ensuring experimental reproducibility. This document provides detailed protocols for the preparation, storage, and handling of **aprotinin** stock solutions for research applications.

Introduction

Aprotinin is a small, basic polypeptide derived from bovine lung, consisting of a single 58-amino acid chain cross-linked by three disulfide bridges.[1][3] Its molecular weight is approximately 6511.5 g/mol.[4] **Aprotinin** functions as a competitive inhibitor of several serine proteases, making it an essential component in cell lysis buffers, protein purification protocols, and various enzymatic assays to preserve the integrity of target proteins.[1][5] Its broad inhibitory spectrum and stability make it a widely used tool in life science research.[6]

Quantitative Data Summary

The following table summarizes the key quantitative data for **aprotinin**, essential for accurate stock solution preparation and usage.

Parameter	Value	Reference(s)
Molecular Weight	~6511.5 g/mol	[4][7]
Form	Lyophilized powder	[2][3]
Solubility	Freely soluble in water (>10 mg/mL), saline solutions, and aqueous buffers of low ionic strength.[5][8][9] Also soluble in 70% methanol, 70% ethanol, and 50% acetone.[8] Insoluble in DMSO.[4]	[4][5][8][9]
Typical Stock Concentration	2 mg/mL to 10 mg/mL	[2][10][11]
Typical Working Concentration	0.6 - 4 µg/mL (a common final concentration is 2 µg/mL)	[2][10]
Storage (Lyophilized)	Stable for several years at -20°C.[8] Can be stored desiccated below -18°C.[3]	[3][8]
Storage (Stock Solution)	Store in aliquots at -20°C for several months or up to 1 year at -80°C.[4][10] Avoid repeated freeze-thaw cycles.[3][4][9] For short-term storage, solutions can be kept at 4°C for 2-7 days.[3]	[3][4][9][10]
pH Stability	Stable over a wide pH range (1-12).[5][9] However, solutions below pH 4.0 or above pH 9.0 should be used within hours of preparation.[8]	[5][8][9]

Experimental Protocols

This section provides a detailed protocol for the preparation of a 1000X **aprotinin** stock solution (2 mg/mL).

Materials

- **Aprotinin**, lyophilized powder (e.g., from bovine lung)
- Sterile, nuclease-free water or sterile Phosphate Buffered Saline (PBS), pH 7.4
- Sterile microcentrifuge tubes
- Calibrated balance
- Appropriate personal protective equipment (PPE)

Protocol for 2 mg/mL (1000X) Stock Solution

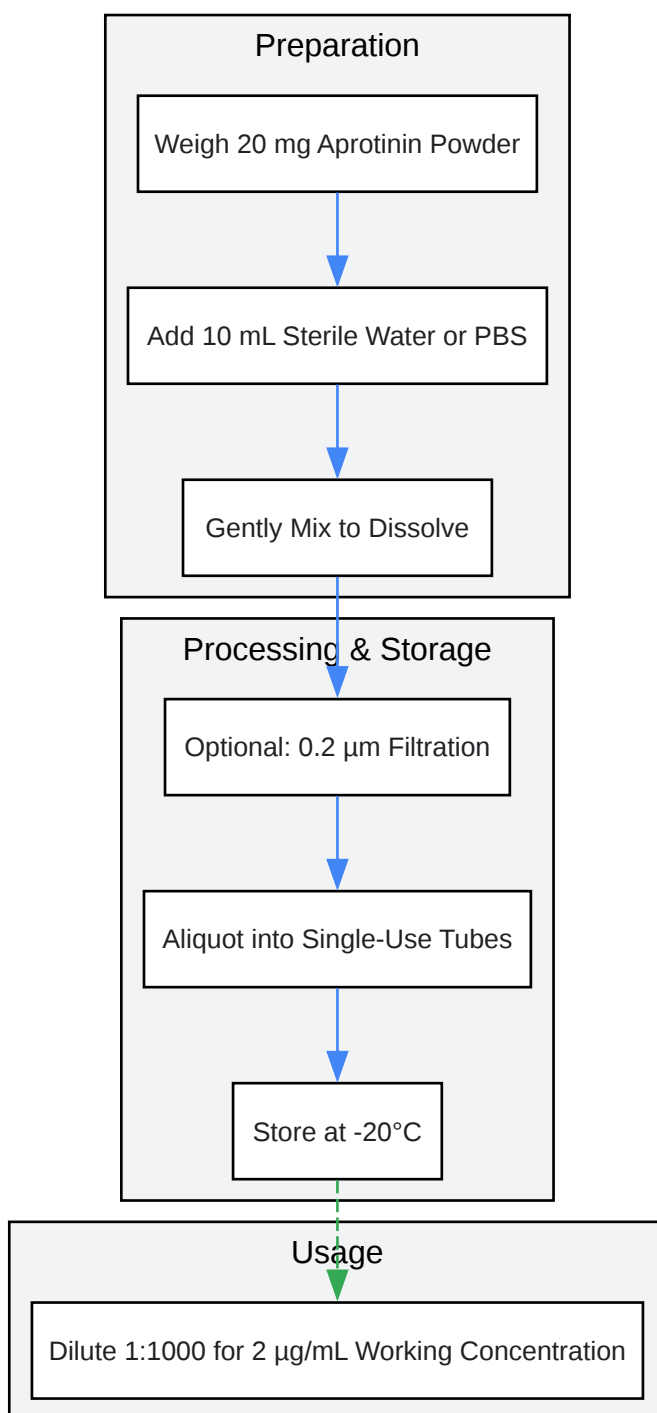
- Aseptic Technique: Perform all steps under sterile conditions in a laminar flow hood to prevent contamination.
- Weighing: Accurately weigh 20 mg of lyophilized **aprotinin** powder.[\[2\]](#)[\[11\]](#)
- Reconstitution: Dissolve the 20 mg of **aprotinin** in 10 mL of sterile water or PBS to achieve a final concentration of 2 mg/mL.[\[2\]](#)[\[11\]](#)
- Dissolution: Gently vortex or pipette up and down to ensure the powder is completely dissolved. Avoid vigorous shaking to prevent protein denaturation.
- Sterilization (Optional): If required for the application, sterilize the stock solution by passing it through a 0.2 μ m filter.[\[6\]](#)[\[9\]](#)
- Aliquoting: Dispense the stock solution into smaller, single-use aliquots (e.g., 50 μ L or 100 μ L) in sterile microcentrifuge tubes. This minimizes the number of freeze-thaw cycles.[\[4\]](#)[\[10\]](#)
- Storage: Store the aliquots at -20°C for long-term storage.[\[2\]](#)[\[10\]](#)

Dilution to Working Concentration

To achieve a final working concentration of 2 µg/mL, dilute the 2 mg/mL stock solution 1:1000 in your experimental buffer (e.g., lysis buffer, reaction buffer). For example, add 1 µL of the 2 mg/mL stock solution to 1 mL of your buffer.^{[2][11]}

Diagrams

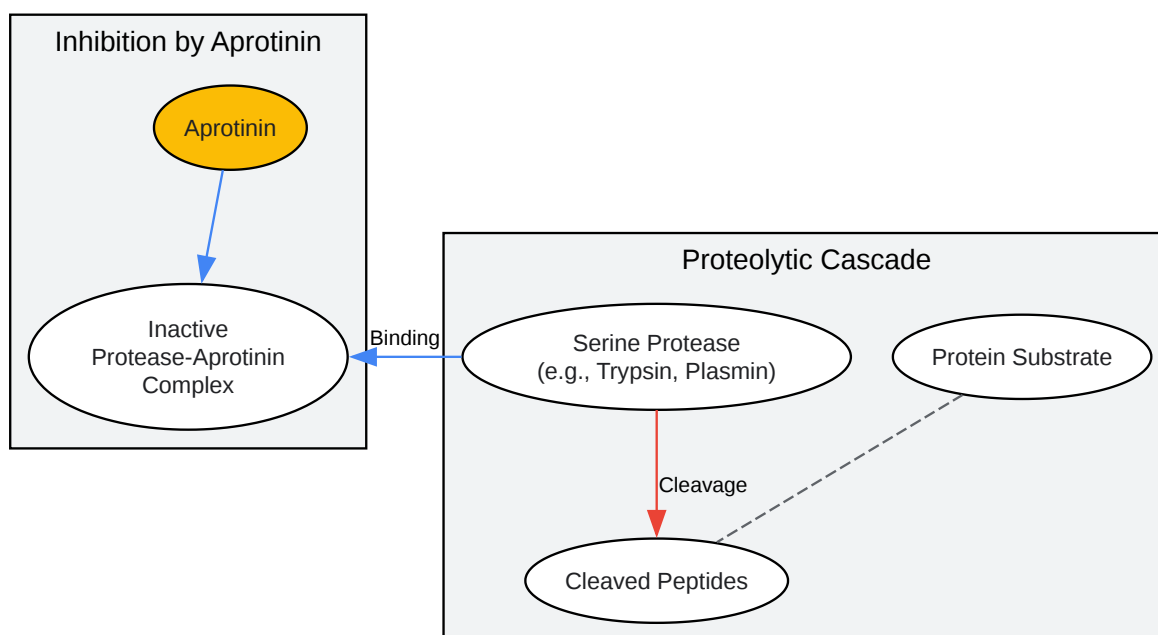
Experimental Workflow for Aprotinin Stock Solution Preparation



[Click to download full resolution via product page](#)

Caption: Workflow for preparing a 2 mg/mL **aprotinin** stock solution.

Aprotinin's Mechanism of Action: Serine Protease Inhibition



[Click to download full resolution via product page](#)

Caption: **Aprotinin** competitively inhibits serine proteases.

Conclusion

The protocols and data provided in this document offer a comprehensive guide for the preparation and use of **aprotinin** stock solutions in a research setting. Adherence to these guidelines for reconstitution, storage, and handling will help ensure the stability and efficacy of **aprotinin** as a protease inhibitor, leading to more reliable and reproducible experimental outcomes. Always refer to the manufacturer's specific instructions for the lot of **aprotinin** being used, as some details may vary.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Aprotinin - Wikipedia [en.wikipedia.org]
- 2. ubpbio.com [ubpbio.com]
- 3. raybiotech.com [raybiotech.com]
- 4. selleckchem.com [selleckchem.com]
- 5. Aprotinin [sigmaaldrich.com]
- 6. mpbio.com [mpbio.com]
- 7. mpbio.com [mpbio.com]
- 8. Aprotinin, bovine | AmericanBio [americanbio.com]
- 9. sigmaaldrich.cn [sigmaaldrich.cn]
- 10. zellbio.eu [zellbio.eu]
- 11. med.upenn.edu [med.upenn.edu]
- To cite this document: BenchChem. [Preparation of Aprotinin Stock Solution: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3434871#how-to-prepare-a-stock-solution-of-aprotinin]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com